

# Application Note & Protocol: Measuring IL-1 $\beta$ Inhibition by NK7-902 using ELISA

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: NK7-902  
Cat. No.: B15606143

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

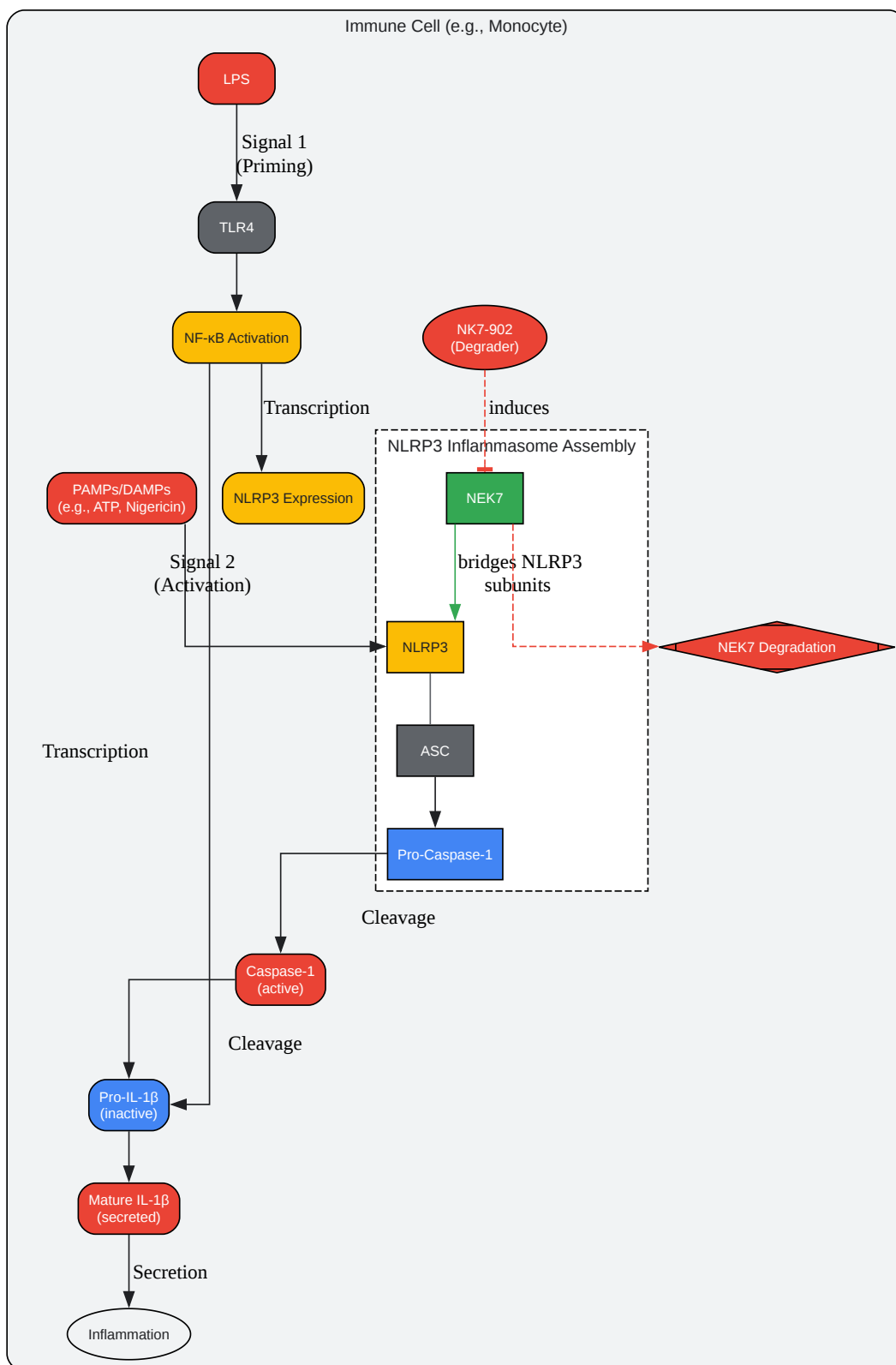
## Introduction

Interleukin-1 $\beta$  (IL-1 $\beta$ ) is a potent pro-inflammatory cytokine that plays a crucial role in the innate immune response and is implicated in a wide range of inflammatory diseases.[1][2] Its production is tightly regulated and often requires a two-step activation process involving the inflammasome, a multi-protein complex.[3] The NLRP3 inflammasome, in particular, is activated by a variety of pathogenic and sterile insults, leading to the activation of caspase-1.[3][4] Activated caspase-1 then proteolytically cleaves the inactive precursor, pro-IL-1 $\beta$ , into its mature and secretable 17 kDa form.[1][2][4][5]

Recent research has identified NIMA-related kinase 7 (NEK7) as a key mediator of NLRP3 inflammasome assembly and activation.[6] **NK7-902** is a novel, potent, and selective cereblon (CRBN)-based molecular glue degrader that targets NEK7 for proteasomal degradation.[6][7][8][9] By degrading NEK7, **NK7-902** is designed to block the activation of the NLRP3 inflammasome, thereby inhibiting caspase-1 activation and the subsequent production of mature IL-1 $\beta$ . [6][10][11] This application note provides a detailed protocol for quantifying the inhibitory effect of **NK7-902** on IL-1 $\beta$  production in lipopolysaccharide (LPS)-stimulated human

peripheral blood mononuclear cells (PBMCs) using a sandwich enzyme-linked immunosorbent assay (ELISA).

## **Signaling Pathway: NK7-902 Inhibition of NLRP3/IL-1 $\beta$ Axis**



[Click to download full resolution via product page](#)

Caption: **NK7-902** induces NEK7 degradation, preventing NLRP3 inflammasome assembly and IL-1 $\beta$  maturation.

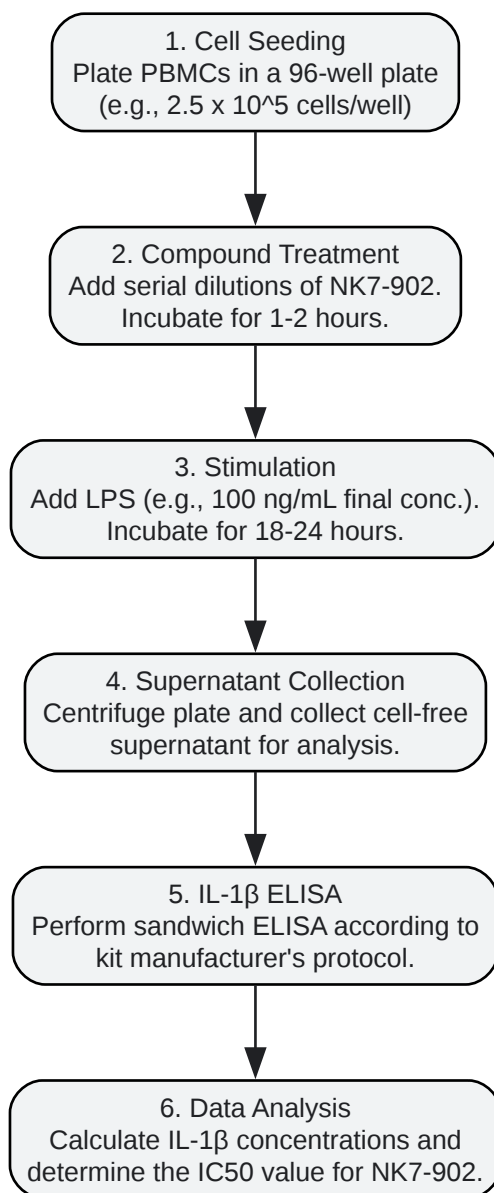
## Experimental Protocol

This protocol details an in vitro assay to determine the dose-dependent inhibition of IL-1 $\beta$  secretion from LPS-stimulated human PBMCs by **NK7-902**.

### I. Materials and Reagents

- Cells: Cryopreserved human PBMCs
- Compound: **NK7-902** (prepare a 10 mM stock in DMSO, store at -20°C)
- Cell Culture Media: RPMI-1640, Fetal Bovine Serum (FBS), Penicillin-Streptomycin
- Stimulant: Lipopolysaccharide (LPS) from E. coli (e.g., O111:B4)
- ELISA Kit: Human IL-1 $\beta$  ELISA Kit (e.g., Thermo Fisher Scientific, R&D Systems, RayBiotech)[12][13][14]
- Other Reagents: DMSO (cell culture grade), PBS (phosphate-buffered saline), Ficoll-Paque (for PBMC isolation if starting from whole blood)
- Equipment: 37°C CO<sub>2</sub> incubator, centrifuge, biosafety cabinet, microplate reader (450 nm), multichannel pipettes, sterile 96-well cell culture plates, sterile reagent reservoirs.

### II. Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for assessing **NK7-902**-mediated inhibition of IL-1 $\beta$  production in PBMCs.

### III. Step-by-Step Procedure

#### A. Cell Preparation and Seeding

- Thaw cryopreserved human PBMCs according to the supplier's protocol.
- Wash the cells with complete RPMI media (RPMI-1640 + 10% FBS + 1% Pen-Strep).

- Perform a cell count and viability assessment (e.g., using Trypan Blue).
- Resuspend the cells in complete RPMI media to a final concentration of  $2.5 \times 10^6$  cells/mL.
- Seed 100  $\mu$ L of the cell suspension into each well of a 96-well flat-bottom cell culture plate ( $2.5 \times 10^5$  cells/well).
- Incubate the plate for 2 hours at 37°C, 5% CO<sub>2</sub> to allow cells to rest.

#### B. Compound Treatment

- Prepare serial dilutions of **NK7-902** in complete RPMI media. A suggested starting range is 10  $\mu$ M to 1 pM. Remember to prepare a vehicle control (DMSO) with the same final DMSO concentration as the highest **NK7-902** dose (typically  $\leq 0.1\%$ ).
- Add 50  $\mu$ L of the diluted **NK7-902** or vehicle control to the appropriate wells.
- Incubate the plate for 1-2 hours at 37°C, 5% CO<sub>2</sub>. This pre-incubation allows the degrader to act on NEK7 before inflammatory stimulation.[10]

#### C. LPS Stimulation

- Prepare a working solution of LPS in complete RPMI media (e.g., 400 ng/mL for a 4x stock).
- Add 50  $\mu$ L of the LPS working solution to all wells except the "Unstimulated Control" wells. The final volume in each well should be 200  $\mu$ L, and the final LPS concentration will be 100 ng/mL.[15]
- Add 50  $\mu$ L of complete RPMI media to the "Unstimulated Control" wells.
- Incubate the plate for 18-24 hours at 37°C, 5% CO<sub>2</sub>. [16]

#### D. Supernatant Collection

- Centrifuge the 96-well plate at 400 x g for 5 minutes at 4°C to pellet the cells.
- Carefully collect 150  $\mu$ L of the cell-free supernatant from each well without disturbing the cell pellet.

- Samples can be assayed immediately or stored in aliquots at -80°C for later analysis. Avoid repeated freeze-thaw cycles.[12][17]

E. Human IL-1 $\beta$  ELISA Perform the ELISA according to the specific manufacturer's instructions. The following is a generalized sandwich ELISA protocol.[12][14][17][18]

- Reagent Preparation: Prepare all reagents, including wash buffer, standards, and detection antibodies, as described in the kit manual. Allow all reagents to reach room temperature before use.
- Standard Curve: Create a standard curve by performing serial dilutions of the IL-1 $\beta$  standard provided in the kit. A typical range is 0-1000 pg/mL.[17]
- Sample Addition: Add 50-100  $\mu$ L (as per kit instructions) of the standards and collected cell culture supernatants to the appropriate wells of the pre-coated microplate.[12][14] Assay all samples and standards in duplicate.
- Incubation 1: Cover the plate and incubate for the time and temperature specified in the manual (e.g., 2.5 hours at room temperature or overnight at 4°C).[14]
- Washing: Aspirate the contents of the wells and wash the plate 3-5 times with 1X Wash Buffer.[12][17]
- Detection Antibody: Add 100  $\mu$ L of the biotinylated detection antibody to each well.
- Incubation 2: Cover the plate and incubate (e.g., 1 hour at room temperature).[14]
- Washing: Repeat the wash step as described in step 5.
- Streptavidin-HRP: Add 100  $\mu$ L of Streptavidin-HRP conjugate to each well.
- Incubation 3: Cover the plate and incubate (e.g., 30-45 minutes at room temperature).[12][14]
- Washing: Repeat the wash step as described in step 5.
- Substrate Development: Add 100  $\mu$ L of TMB substrate to each well. Incubate in the dark for 15-30 minutes at room temperature.[12][14]

- **Stop Reaction:** Add 50-100  $\mu\text{L}$  of Stop Solution to each well. The color will change from blue to yellow.
- **Read Absorbance:** Immediately measure the optical density (OD) at 450 nm using a microplate reader. A reference wavelength of 550 nm can be used to correct for optical imperfections in the plate.[\[12\]](#)

#### IV. Data Analysis and Presentation

- **Standard Curve:** Average the duplicate OD readings for each standard. Subtract the mean OD of the blank (0 pg/mL standard). Plot the mean OD values against the known concentrations of the IL-1 $\beta$  standards. Use a four-parameter logistic (4-PL) curve fit to generate the standard curve.
- **Sample Concentration:** Average the duplicate OD readings for each experimental sample and subtract the mean blank OD. Use the standard curve to interpolate the concentration of IL-1 $\beta$  (in pg/mL) for each sample.
- **Percent Inhibition:** Calculate the percentage of IL-1 $\beta$  inhibition for each concentration of **NK7-902** using the following formula:

$$\% \text{ Inhibition} = (1 - [ (\text{IL-1}\beta)\text{Sample} - (\text{IL-1}\beta)\text{Unstimulated} ] / [ (\text{IL-1}\beta)\text{LPS Control} - (\text{IL-1}\beta)\text{Unstimulated} ] ) * 100$$

- **IC<sub>50</sub> Determination:** Plot the percent inhibition against the log concentration of **NK7-902**. Use a non-linear regression (log(inhibitor) vs. response -- variable slope) to determine the IC<sub>50</sub> value, which is the concentration of **NK7-902** that causes 50% inhibition of IL-1 $\beta$  production.

## Data Presentation

Table 1: Example Raw ELISA Data (Absorbance at 450 nm)

Well ID	Content	OD <sub>1</sub>	OD <sub>2</sub>	Mean OD
A1, B1	Blank (0 pg/mL)	0.052	0.054	0.053
C1, D1	Standard (15.6 pg/mL)	0.115	0.119	0.117
E1, F1	Standard (62.5 pg/mL)	0.358	0.364	0.361
G1, H1	Standard (250 pg/mL)	1.102	1.110	1.106
A2, B2	Standard (1000 pg/mL)	2.451	2.463	2.457
C2, D2	Unstimulated Control	0.088	0.092	0.090
E2, F2	LPS Control (Vehicle)	1.855	1.865	1.860
G2, H2	LPS + NK7-902 (0.01 nM)	1.681	1.673	1.677
A3, B3	LPS + NK7-902 (0.1 nM)	1.150	1.162	1.156
C3, D3	LPS + NK7-902 (1 nM)	0.543	0.535	0.539
E3, F3	LPS + NK7-902 (10 nM)	0.189	0.195	0.192
G3, H3	LPS + NK7-902 (100 nM)	0.095	0.091	0.093

 Table 2: Calculated IL-1 $\beta$  Concentration and Inhibition by **NK7-902**

Treatment Group	Mean IL-1 $\beta$ (pg/mL)	Std. Deviation	% Inhibition
Unstimulated Control	15.2	1.8	N/A
LPS Control (Vehicle)	750.5	35.1	0%
LPS + NK7-902 (0.01 nM)	670.1	28.9	10.9%
LPS + NK7-902 (0.1 nM)	465.8	21.4	38.7%
LPS + NK7-902 (1 nM)	215.3	15.7	72.8%
LPS + NK7-902 (10 nM)	65.7	8.2	93.1%
LPS + NK7-902 (100 nM)	17.1	2.5	99.8%
Calculated IC <sub>50</sub>	~0.15 nM	N/A	N/A

Note: The data presented in these tables are hypothetical and for illustrative purposes only.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Caspase-1 activation and mature interleukin-1 $\beta$  release are uncoupled events in monocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Caspase-1 and IL-1 $\beta$  Processing in a Teleost Fish - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Caspase 1 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/)]
- 5. [journals.biologists.com](https://journals.biologists.com/) [[journals.biologists.com](https://journals.biologists.com/)]

- 6. A cereblon-based glue degrader of NEK7 regulates NLRP3 inflammasome in a context-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Novartis discloses new molecular glue degrader against NEK7 | BioWorld [bioworld.com]
- 8. NK-7-902 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 9. researchgate.net [researchgate.net]
- 10. biorxiv.org [biorxiv.org]
- 11. researchgate.net [researchgate.net]
- 12. documents.thermofisher.com [documents.thermofisher.com]
- 13. stemcell.com [stemcell.com]
- 14. raybiotech.com [raybiotech.com]
- 15. researchgate.net [researchgate.net]
- 16. mdpi.com [mdpi.com]
- 17. shop-neotest.ru [shop-neotest.ru]
- 18. mpbio.com [mpbio.com]
- To cite this document: BenchChem. [Application Note & Protocol: Measuring IL-1 $\beta$  Inhibition by NK7-902 using ELISA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606143/docs#application-note-protocol-measuring-il-1-inhibition-by-nk7-902-using-elisa]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)